

# 3-Oxopentanedioic Acid: A Technical Overview of its Structure and Properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Oxopentanedioic acid

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## Introduction

**3-Oxopentanedioic acid**, also known as acetonedicarboxylic acid or 3-oxoglutaric acid, is a dicarboxylic acid with the chemical formula  $C_5H_6O_5$ . It serves as a valuable building block in organic synthesis and is recognized as a microbial metabolite.<sup>[1]</sup> Its utility in the synthesis of various compounds, including pharmaceuticals, underscores the importance of understanding its solid-state properties, particularly its crystal structure and morphology. This technical guide provides a comprehensive summary of the available data on the crystal structure and morphology of **3-oxopentanedioic acid**, alongside relevant experimental protocols.

## Physicochemical Properties

**3-Oxopentanedioic acid** is typically a white to light yellow or light orange crystalline powder.<sup>[2]</sup> Key physicochemical properties are summarized in the table below for easy reference.

Property	Value	Reference(s)
Molecular Formula	C <sub>5</sub> H <sub>6</sub> O <sub>5</sub>	[2]
Molecular Weight	146.10 g/mol	
Melting Point	133-138 °C (with decomposition)	[3][4]
Appearance	White to light yellow/orange crystalline powder	[2]
Solubility	Soluble in water.	[3]

## Crystal Structure and Morphology

Detailed quantitative data regarding the crystal structure of **3-oxopentanedioic acid**, including unit cell parameters, space group, bond lengths, and bond angles, is not readily available in publicly accessible literature. While it is known to be a crystalline solid, specific crystallographic studies detailing its single-crystal X-ray diffraction analysis have not been identified in the performed searches. Information regarding its crystal structure is likely contained within specialized crystallographic databases such as the Cambridge Structural Database (CSD).[5]

The morphology of **3-oxopentanedioic acid** is described as crystalline, appearing as a powder.[2][4] This suggests that under typical laboratory conditions, it exists as a multitude of small crystals.

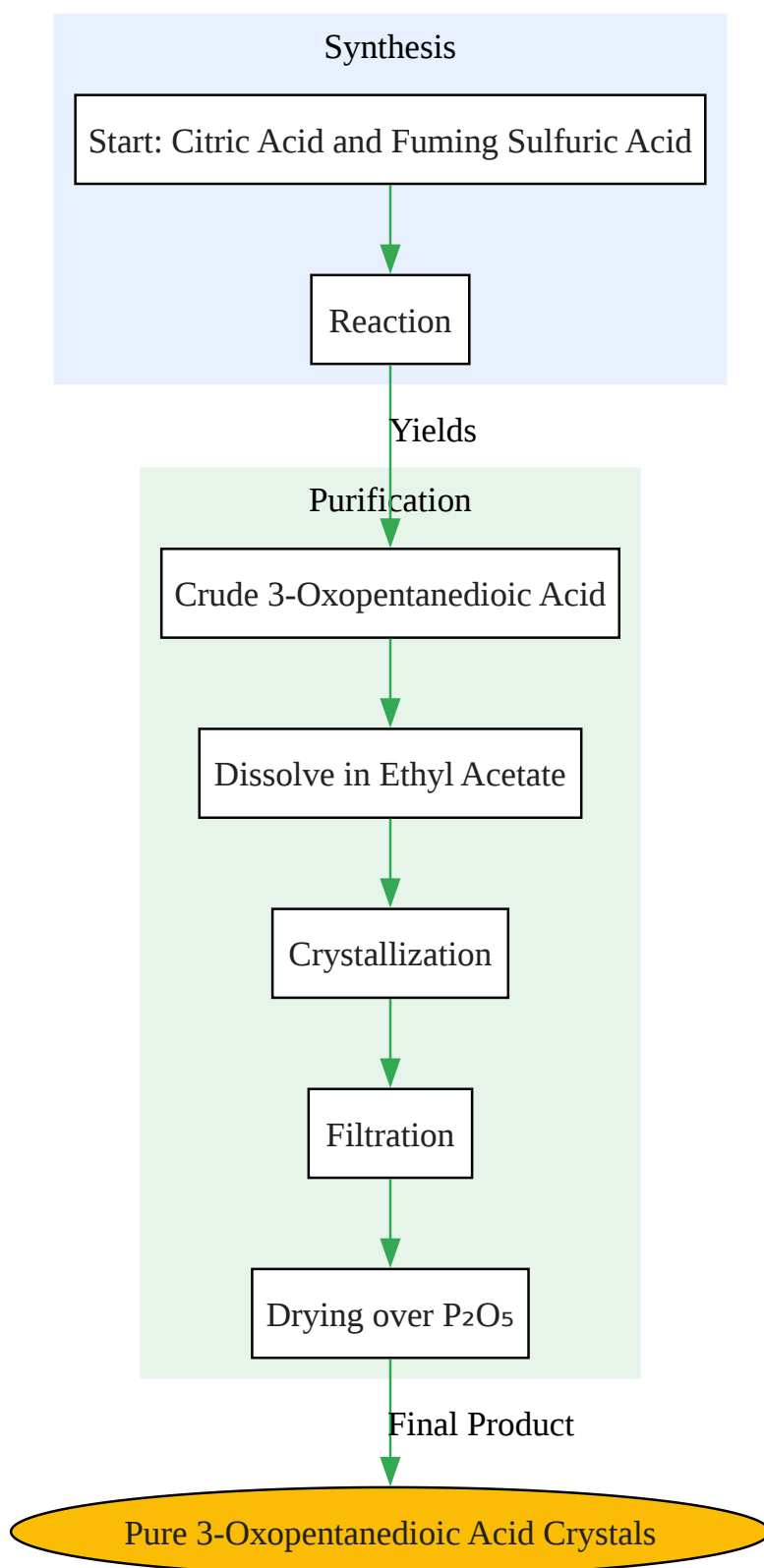
## Experimental Protocols

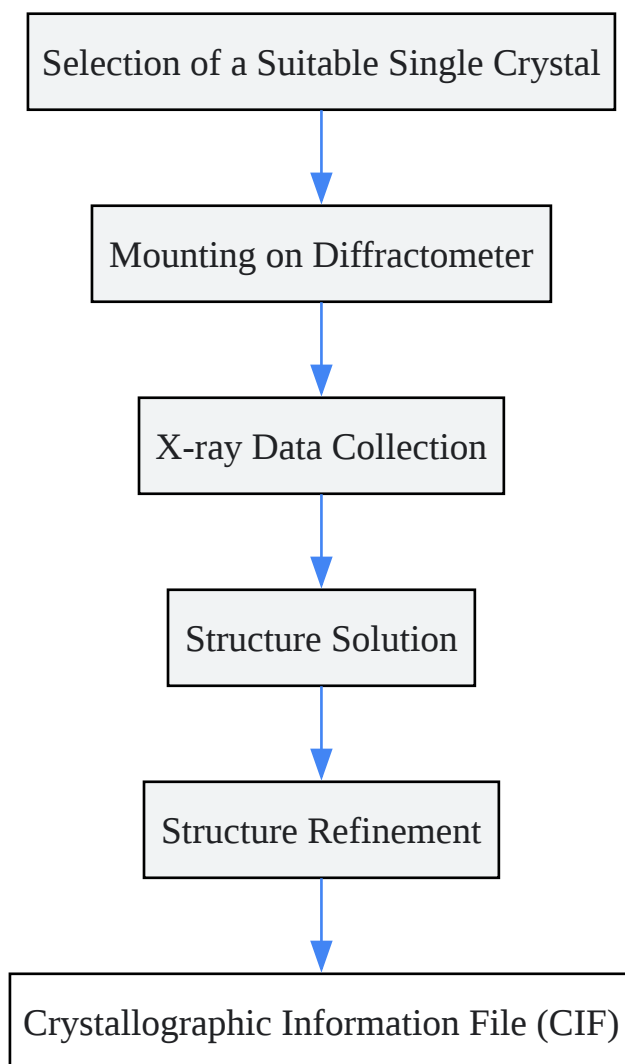
While a specific, detailed experimental protocol for the single-crystal growth and subsequent X-ray diffraction analysis of **3-oxopentanedioic acid** is not available in the surveyed literature, a general methodology for its synthesis and purification by crystallization has been reported. This procedure can be adapted to obtain crystals suitable for structural analysis.

## Synthesis and Purification of 3-Oxopentanedioic Acid

A common method for the synthesis of **3-oxopentanedioic acid** involves the reaction of citric acid with fuming sulfuric acid.[6] The crude product can then be purified by crystallization.

Experimental Workflow for Synthesis and Purification:





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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)